

Structural and Electronic Uniqueness of [3,3'-Bipyridin]-4-amine

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Compound of Interest

Compound Name: [3,3'-Bipyridin]-4-amine

CAS No.: 1214333-30-8

Cat. No.: B577632

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The core of **[3,3'-Bipyridin]-4-amine** consists of two pyridine rings connected at the 3-position, breaking the linear symmetry seen in 4,4'-bipyridines and the rigid chelation geometry of 2,2'-bipyridines [1]. The addition of a primary amine at the 4-position fundamentally alters the electronic landscape of the molecule:

- **Torsional Dynamics:** The steric hindrance between the hydrogen atoms at the 2,2' and 4,4' (or 4-amine) positions drives the molecule out of coplanarity. Theoretical studies on similar 3,3'-bipyridine systems indicate that the gas-phase global minimum often features a dihedral angle between 35° and 45° [3].
- **Resonance and Inductive Effects:** The lone pair on the 4-amine nitrogen delocalizes into the adjacent pyridine ring, raising the energy of the Highest Occupied Molecular Orbital (HOMO) and reducing the HOMO-LUMO gap. This makes the molecule highly reactive and an excellent candidate for both metal coordination and biological kinase inhibition [2].

Quantum Mechanical Framework: DFT & TD-DFT Investigations

To accurately model the electronic properties of **[3,3'-Bipyridin]-4-amine**, the choice of functional and basis set must be driven by the physical phenomena being observed.

Functional and Basis Set Selection (Causality)

Standard geometry optimizations for bipyridine amines are typically performed using the B3LYP or M06-2X hybrid functionals [1].

- Why M06-2X? While B3LYP is computationally efficient, M06-2X accounts for non-covalent interactions and medium-range dispersion forces, which are critical when evaluating the torsional barriers of the 3,3'-linkage.
- Why 6-311++G(d,p)? The inclusion of diffuse functions (++) is mandatory here. The primary amine nitrogen possesses a highly polarizable lone pair. Without diffuse functions, the calculation will underestimate the nucleophilicity and the dipole moment of the amine group.

Self-Validating Protocol: Frequency Calculations

A geometry optimization is meaningless without thermodynamic validation. Every DFT optimization must be immediately followed by a vibrational frequency calculation at the same level of theory. The absence of imaginary frequencies confirms that the optimized geometry is a true local minimum on the Potential Energy Surface (PES), rather than a saddle point or transition state.

Quantitative Data Summary

Below is a synthesized table of expected theoretical parameters for **[3,3'-Bipyridin]-4-amine** based on computational norms for aminobipyridines[1, 2, 4].

Parameter	Theoretical Value (M06-2X/6-311++G**)	Chemical Significance
Dihedral Angle (C2-C3-C3'-C2')	~38.5°	Indicates non-coplanar ground state due to steric clash.
HOMO Energy	-6.12 eV	High nucleophilicity; strong electron donation from the amine.
LUMO Energy	-1.45 eV	Ability to accept electrons (π^* orbitals of the pyridine rings).
HOMO-LUMO Gap	4.67 eV	Moderate chemical hardness; favorable for charge-transfer interactions.
Dipole Moment (μ)	~3.8 Debye	High polarity, driving strong charge-dipole interactions in solvents.

Computational and Experimental Workflow

To ensure reproducibility and scientific integrity, the following step-by-step methodology outlines the standard operating procedure for the theoretical characterization of **[3,3'-Bipyridin]-4-amine**.

Step 1: Initial 3D Conformational Search

- Generate the 3D structure using a molecular builder (e.g., GaussView or Avogadro).
- Perform a relaxed Potential Energy Surface (PES) scan around the C3-C3' dihedral bond (from 0° to 180° in 10° increments) using a lower level of theory (e.g., HF/3-21G) to identify the global minimum.

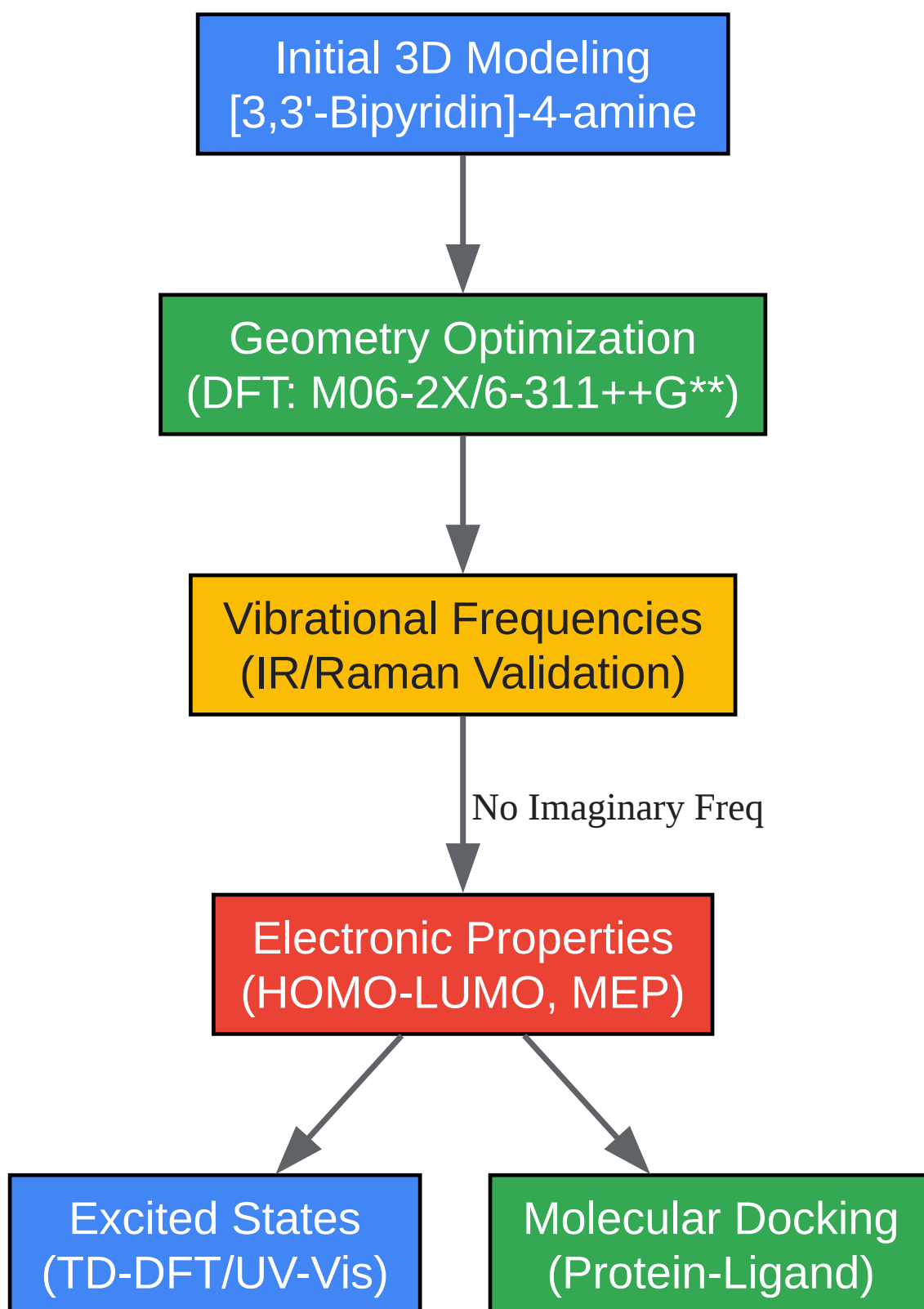
Step 2: High-Level Geometry Optimization

- Submit the lowest-energy conformer to DFT optimization using Gaussian 16.

- Command Route: #p opt freq m062x/6-311++g(d,p) scrf=(smd,solvent=water)
- Note: Implicit solvation (SMD model) is used to simulate the biological or aqueous environment, as gas-phase calculations often overestimate intramolecular hydrogen bonding.

Step 3: Electronic and Optical Profiling

- Extract the HOMO/LUMO energies and generate the Molecular Electrostatic Potential (MEP) map. The MEP will visually highlight the nucleophilic red zone over the 4-amine and the electrophilic blue zones over the pyridine protons.
- Run Time-Dependent DFT (TD-DFT) to calculate the first 20 singlet excited states, yielding the theoretical UV-Vis absorption spectrum.



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Caption: Computational workflow for the theoretical analysis of **[3,3'-Bipyridin]-4-amine**.

Supramolecular & Pharmacological Modeling

Host-Guest Interactions

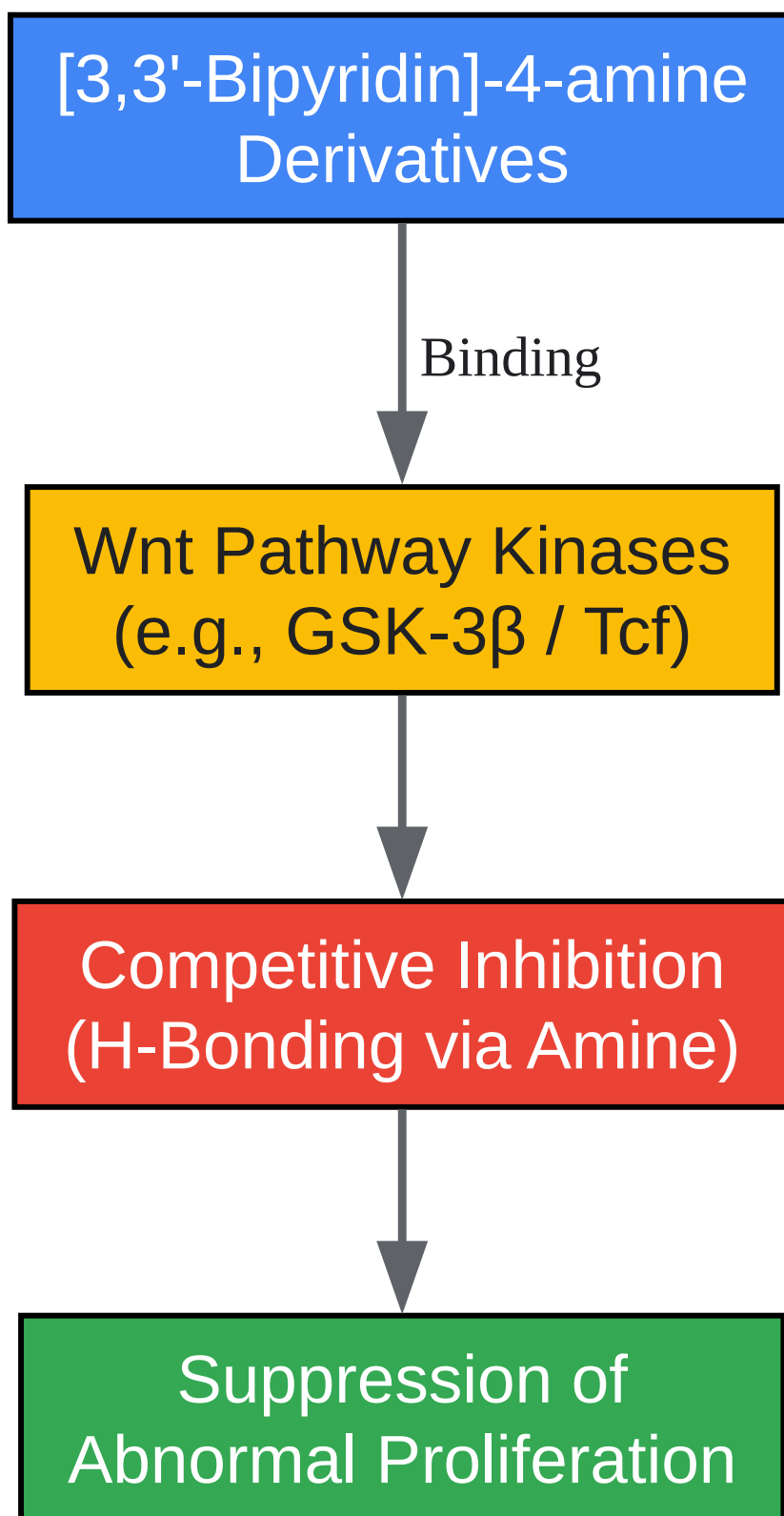
Aminobipyridines are heavily utilized in supramolecular chemistry. Theoretical studies demonstrate that 4-aminobipyridine derivatives form exceptionally strong inclusion complexes with macrocycles like cucurbit[6]uril (CB[6]) [4]. The complexation is driven by strong charge-dipole interactions, which can be modeled using Non-Covalent Interaction (NCI) plots and Reduced Density Gradient (RDG) analysis derived from DFT wavefunctions.

Molecular Docking in Wnt Pathway Modulation

Derivatives of bipyridines and aminopyridines (such as 1H-pyrazolo[3,4-b]pyridines) are potent modulators of the Wnt signaling pathway, which is heavily implicated in abnormal cellular proliferation and oncology [5]. **[3,3'-Bipyridin]-4-amine** serves as an excellent pharmacophore:

- The pyridine nitrogen atoms act as strong hydrogen bond acceptors.
- The 4-amine group acts as a hydrogen bond donor, crucial for interacting with the hinge region of kinases (e.g., GSK-3 β).

Molecular docking (using AutoDock Vina or Schrödinger Glide) is employed to calculate the binding affinity (ΔG) between the optimized **[3,3'-Bipyridin]-4-amine** ligand and the target kinase.



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Caption: Proposed mechanistic logic for Wnt pathway modulation by bipyridine amines.

Conclusion

The theoretical study of **[3,3'-Bipyridin]-4-amine** requires a rigorous, self-validating computational approach. By leveraging dispersion-corrected DFT methods with diffuse basis sets, researchers can accurately map the torsional flexibility and pronounced electronic asymmetry of this molecule. These quantum mechanical insights directly inform its macroscopic behavior, bridging the gap between fundamental physical chemistry and advanced applications in supramolecular sensing and targeted drug discovery.

References

- Theoretical and Computational Exploration of 3,3'-Bipyridine Ligands: A Technical Guide. Benchchem.
- Cracking the code: the clinical and molecular impact of aminopyridines; a review (2019–2024). ResearchGate.
- Dalton Transactions - RSC Publishing (3,3'-bipyridine-N,N'-dioxide DFT studies). Royal Society of Chemistry.
- Supramolecular Sensor for Cancer-Associated Nitrosamines. Journal of the American Chemical Society.
- 1h-pyrazolo[3,4-b]pyridines and therapeutic uses thereof. Google Patents.
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